

Where to find safety and hazard information for 3,5-Dimethylanisole.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Dimethylanisole

Cat. No.: B1630441

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A Comprehensive Safety and Hazard Profile of 3,5-Dimethylanisole

For researchers, scientists, and professionals in drug development, a thorough understanding of the safety and hazard profile of chemical compounds is paramount. This technical guide provides an in-depth overview of the safety and hazard information for **3,5-Dimethylanisole** (CAS No. 874-63-5), also known as 1-methoxy-3,5-dimethylbenzene.

Physicochemical and Hazard Data

The following tables summarize the key quantitative data for **3,5-Dimethylanisole**, compiled from various safety data sheets and chemical databases.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₉ H ₁₂ O	[1]
Molecular Weight	136.19 g/mol	[1]
Appearance	Colorless to light yellow liquid	[2]
Boiling Point	193 °C	[2][3]
Melting Point	12 °C	[2]
Density	0.963 g/mL at 25 °C	[3]
Flash Point	65 °C (149 °F) - 66 °C (150.8 °F)	[4][5]
Refractive Index	1.512 (at 20 °C)	[3]

Table 2: Toxicological Data

Test	Species	Route	Value	Effects Noted	Source
LD50	Rat	Oral	951 mg/kg	Behavioral: Somnolence (general depressed activity)	[6]
Skin Irritation	Rabbit	Dermal	Mild skin irritation (24 h)	-	[6]
Eye Irritation	Rabbit	Ocular	-	May cause eye irritation, chemical conjunctivitis, and corneal damage.	[7]

The toxicological properties of this substance have not been fully investigated.[4][7]

Table 3: GHS Hazard Classification

Classification	Hazard Statement	Signal Word	Pictogram
Flammable liquids (Category 4)	H227: Combustible liquid	Warning	None
Acute toxicity, Oral (Category 3)	H301: Toxic if swallowed	Danger	Skull and crossbones
Acute toxicity, Dermal (Category 3)	H311: Toxic in contact with skin	Danger	Skull and crossbones
Acute toxicity, Inhalation (Category 3)	H331: Toxic if inhaled	Danger	Skull and crossbones
Carcinogenicity (Category 2)	H351: Suspected of causing cancer	Warning	Health hazard
Hazardous to the aquatic environment, long-term hazard (Category 2)	H411: Toxic to aquatic life with long lasting effects	Warning	Environment

Note: Classifications may vary between suppliers.[6]

Experimental Protocols

Detailed experimental protocols for the toxicological data cited are often proprietary and not publicly available in standard safety data sheets. However, the methodologies likely follow standardized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

General Protocol for Acute Oral Toxicity (OECD 423): The acute oral toxicity test provides information on the hazardous effects likely to arise from a single oral ingestion of a substance. The method involves administering the substance to a group of fasted animals in a stepwise

procedure using a minimum number of animals. The substance is administered in a single dose by gavage. Animals are observed for mortality and clinical signs of toxicity for at least 14 days. The LD50 is the statistically estimated dose that is expected to be lethal to 50% of the tested animals.

Safe Handling and Emergency Procedures

Personal Protective Equipment (PPE) and Engineering Controls:

- Ventilation: Use only in a well-ventilated area.[\[7\]](#)
- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles (conforming to EN166 or OSHA 29 CFR 1910.133).[\[4\]](#)[\[7\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[4\]](#)[\[7\]](#)
- Respiratory Protection: A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.[\[7\]](#)

Storage:

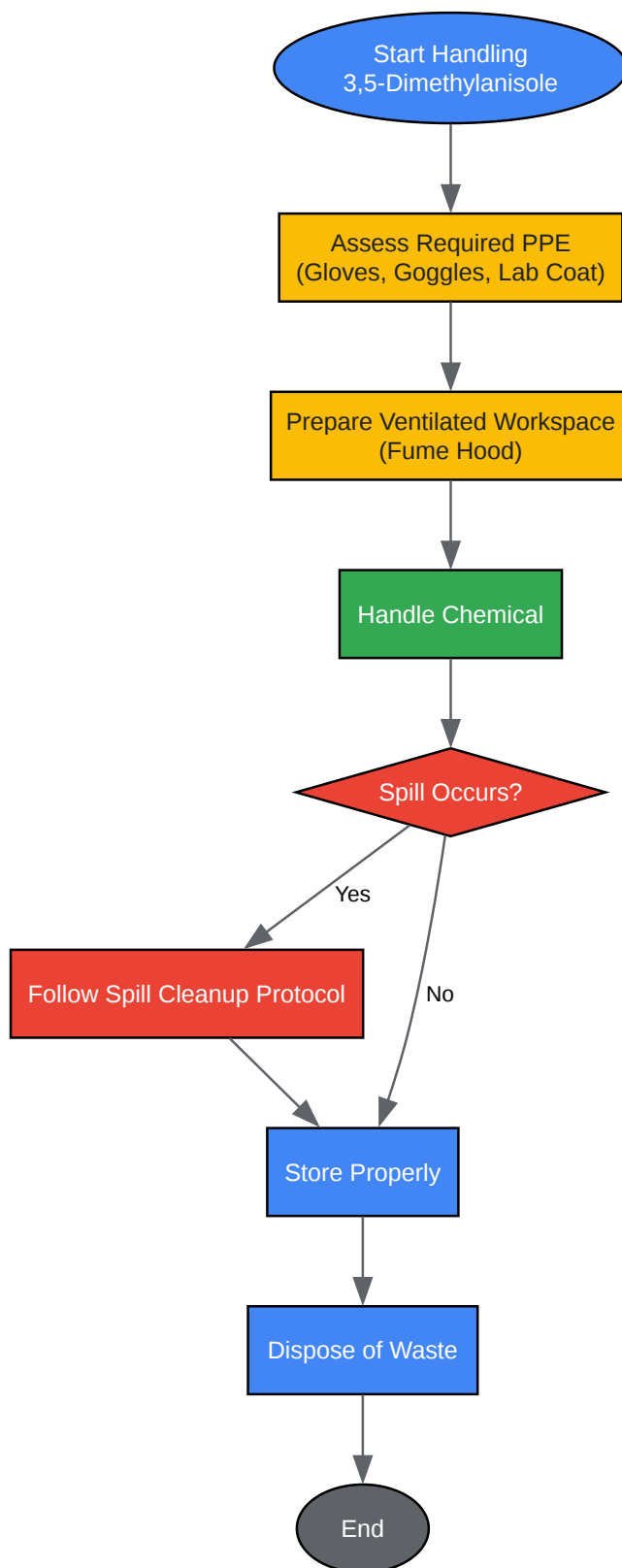
- Store in a cool, dry, well-ventilated area away from incompatible substances.[\[7\]](#)
- Keep container tightly closed when not in use.[\[7\]](#)
- Keep away from heat, sparks, and flame.[\[4\]](#)[\[7\]](#) Incompatible materials include strong oxidizing agents.[\[4\]](#)[\[6\]](#)

Spill and Disposal:

- For spills, absorb with an inert material (e.g., dry sand or earth) and place into a chemical waste container.[\[4\]](#)[\[7\]](#)
- Use spark-proof tools and remove all sources of ignition.[\[2\]](#)[\[4\]](#)
- Dispose of contents/container to an approved waste disposal plant.[\[4\]](#)

Visualized Workflows and Relationships

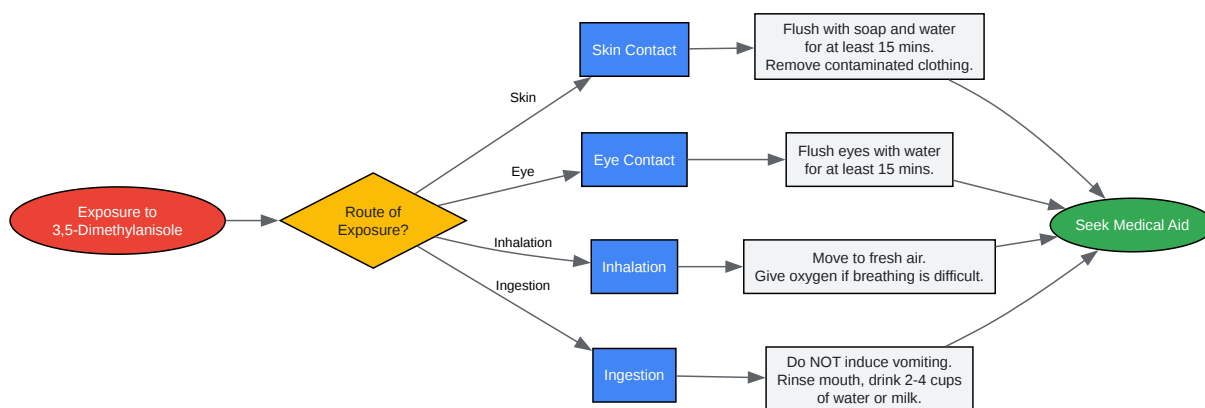
Diagram 1: General Handling Workflow



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Caption: A workflow for safely handling **3,5-Dimethylanisole**.

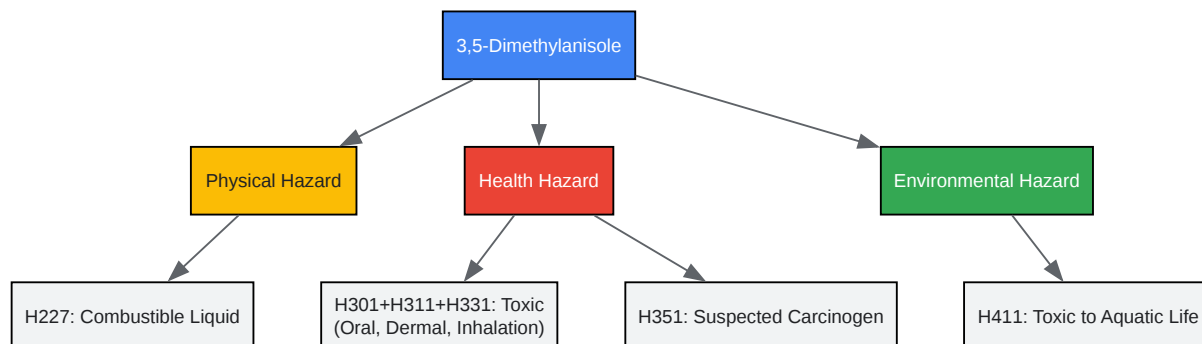
Diagram 2: First Aid for Exposure



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Caption: First aid decision tree for **3,5-Dimethylanisole** exposure.

Diagram 3: Hazard Classification Relationships



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Caption: GHS hazard classification relationships for **3,5-Dimethylanisole**.

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